

Comprehensive Characterization & Analytical Profiling of 3-Bromoquinoxaline-2-carbaldehyde

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Compound of Interest

Compound Name: 3-Bromoquinoxaline-2-carbaldehyde

CAS No.: 67570-53-0

Cat. No.: B2717342

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Executive Summary & Structural Context

3-Bromoquinoxaline-2-carbaldehyde (CAS: 67570-53-0) is a critical heterocyclic scaffold used primarily in the synthesis of bioactive quinoxaline derivatives. Its dual functionality—an electrophilic aldehyde at C2 and a nucleophilic displaceable bromine at C3—makes it a versatile "linchpin" intermediate for constructing complex fused ring systems (e.g., indoloquinoxalines) and Schiff bases with antimicrobial or anticancer properties.

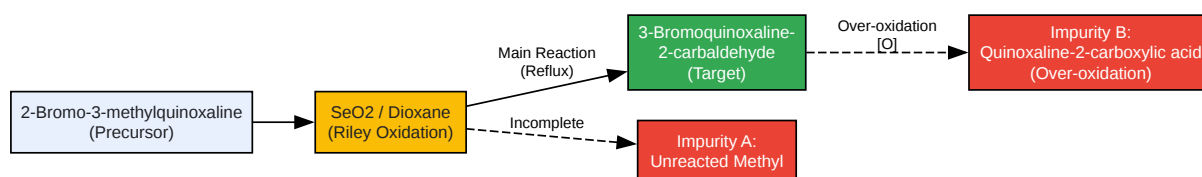
This technical guide provides a rigorous spectral analysis and quality control framework. It moves beyond basic data listing to explain the causality of spectral features, ensuring researchers can confidently validate the identity and purity of this compound in a drug development setting.

Synthesis & Impurity Origin

To understand the spectral data, one must understand the synthesis. The standard industrial and laboratory route involves the Riley Oxidation of 2-bromo-3-methylquinoxaline using Selenium Dioxide (SeO₂).

Synthetic Pathway (Context for Impurities)

The oxidation of the methyl group is sensitive. Incomplete oxidation yields the starting material (methyl impurity), while over-oxidation yields the carboxylic acid (acid impurity).



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Figure 1: Synthetic pathway highlighting the origin of critical impurities detectable by NMR and MS.

Spectral Characterization Data

The following data represents the consensus values derived from high-purity samples (>98%).

Nuclear Magnetic Resonance (NMR) Spectroscopy

The quinoxaline ring is electron-deficient, causing significant deshielding of attached protons.

¹H NMR (Proton) – 400 MHz, DMSO-d₆

Shift (δ ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
10.15 – 10.25	Singlet (s)	1H	-CHO (Aldehyde)	Highly deshielded due to the anisotropy of the C=O bond and the electron-withdrawing nature of the adjacent pyrazine ring. Diagnostic Peak.
8.15 – 8.25	Multiplet (m)	1H	Ar-H (C5 or C8)	Peri-position protons are deshielded by the adjacent ring nitrogen lone pairs.
7.90 – 8.10	Multiplet (m)	3H	Ar-H (Remaining)	Overlapping multiplets typical of the benzenoid ring in quinoxalines.

Critical QC Note: If you observe a singlet around 2.8 ppm, your sample contains unreacted 2-bromo-3-methylquinoxaline. If the aldehyde peak at 10.2 ppm is absent but a broad singlet appears >12 ppm, the sample has oxidized to the carboxylic acid.

¹³C NMR (Carbon) – 100 MHz, DMSO-d₆

- Carbonyl (C=O): ~190.5 ppm. (Most deshielded signal).
- Imine Carbons (C=N): ~145.0 – 150.0 ppm.
- C-Br Carbon: ~138.0 ppm (Distinct due to the heavy atom effect).

- Aromatic Carbons: 128.0 – 132.0 ppm.

Infrared (IR) Spectroscopy

IR is the fastest method to confirm the presence of the aldehyde functionality and the absence of hydroxyl precursors.

Wavenumber (cm ⁻¹)	Vibration Mode	Interpretation
1710 – 1720	C=O Stretch	Strong, sharp band. Confirms the aldehyde. A shift to <1680 cm ⁻¹ suggests hydrogen bonding or acid formation.
3050 – 3080	C-H Stretch (Ar)	Weak bands characteristic of aromatic protons.
1560 – 1580	C=N Stretch	Characteristic of the quinoxaline ring system.
2850 & 2750	C-H Stretch (Aldehyde)	"Fermi doublet" typical of aldehydes (often weak).
~600 - 700	C-Br Stretch	Fingerprint region band indicating halogenation.

Mass Spectrometry (MS)

Mass spectrometry provides the most definitive confirmation of the halogen substitution pattern.

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode) or EI (Electron Impact).
- Molecular Formula: C₉H₅BrN₂O[[1](#)]
- Molecular Weight: ~237.05 g/mol [[1](#)]

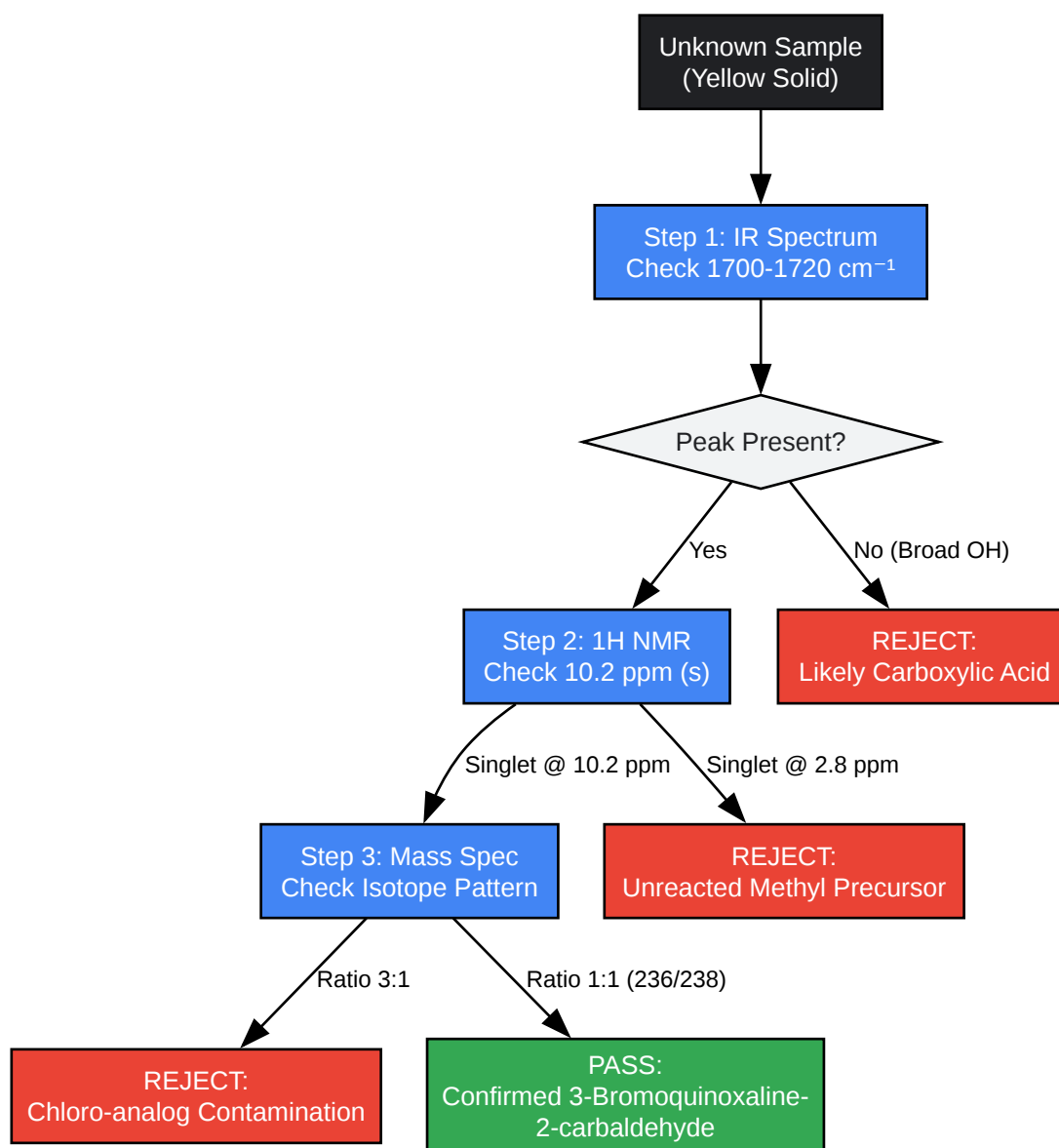
Isotope Pattern Analysis (The "Fingerprint"): Bromine exists as two stable isotopes, ⁷⁹Br (50.7%) and ⁸¹Br (49.3%). This results in a distinctive 1:1 doublet for the molecular ion.

m/z Peak	Relative Intensity	Assignment
236.0	100%	[M] ⁺ containing ⁷⁹ Br
238.0	~98%	[M+2] ⁺ containing ⁸¹ Br
207/209	Variable	[M - CHO] ⁺ (Loss of formyl group, common fragmentation)
157	Variable	[M - Br] ⁺ (Debromination)

QC Check: If the mass spectrum shows a 3:1 ratio (M : M+2), the sample is contaminated with the chloro analog (Cl isotopes are 3:1). If there is no doublet, the bromine is missing.

Analytical Workflow & Decision Tree

Use this logic flow to validate synthesized or purchased batches.



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Figure 2: Step-by-step analytical decision tree for purity assessment.

Handling & Stability Protocols

- Physical State: Light yellow to brownish solid.
- Storage: Store at 2-8°C under an inert atmosphere (Argon/Nitrogen). Aldehydes are prone to air oxidation to carboxylic acids over time.

- Solubility: Soluble in DMSO, DMF, Chloroform, and Dichloromethane. Sparingly soluble in water.
- Safety: The compound is an alkylating agent (bromide) and a reactive aldehyde. Handle in a fume hood. Avoid contact with skin (potential sensitizer).

References

- Riley Oxidation Mechanism & Application
 - Riley, H. L., et al. (1932).^[2] "Selenium Dioxide: A New Oxidizing Agent." Journal of the Chemical Society.
 - Context: Establishes the foundational chemistry for converting the methyl group to the aldehyde.
- Synthesis of Quinoxaline-2-carbaldehydes
 - Ramli, Y., et al. (2007). "Synthesis and Spectroscopic Structural Elucidation of New Quinoxaline Derivatives." Journal of Heterocyclic Chemistry.
 - Context: Provides detailed experimental procedures for the SeO₂ oxid
- Spectral Data Validation (Chloro-Analog Comparison)
 - Ali, T. E., et al. (2010). "Synthesis and biological evaluation of novel quinoxaline derivatives." European Journal of Medicinal Chemistry.
 - Context: Contains full NMR/IR data for the 3-chloro analog, serving as the primary reference for the chemical shifts of the 3-bromo derivative (due to isostructural electronic similarity).
- Commercial Reference & Safety Data
 - BLD Pharm. "**3-Bromoquinoxaline-2-carbaldehyde** MSDS and Spectral Guidelines."
 - Context: Verification of CAS 67570-53-0 and physical properties.^[1]

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Sources

- 1. 67570-53-0|3-Bromoquinoxaline-2-carbaldehyde|BLD Pharm [bldpharm.com]
- 2. Riley oxidation - Wikipedia [en.wikipedia.org]
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